

Personal protective equipment for handling 2-Nitroso-1-naphthol

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Compound of Interest

Compound Name: 2-Nitroso-1-naphthol

Cat. No.: B092032

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Essential Safety and Handling Guide for 2-Nitroso-1-naphthol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Nitroso-1-naphthol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

Hazard Identification and Classification

2-Nitroso-1-naphthol is classified as a hazardous substance. It is crucial to understand its primary hazards before handling.^[1]

- Irritant: Causes skin, eye, and respiratory system irritation.^{[2][3][4]}
- Acute Toxicity: While comprehensive toxicological properties have not been thoroughly investigated, it is important to handle with care.^{[4][5]}

The Globally Harmonized System (GHS) classification for **2-Nitroso-1-naphthol** includes:

- Skin corrosion/irritation, Category 2^[3]
- Serious eye damage/eye irritation, Category 2^[3]

- Specific target organ toxicity — Single exposure, Category 3, Respiratory tract irritation[3]

Physical and Chemical Properties

A summary of the key quantitative data for **2-Nitroso-1-naphthol** is presented below.

Property	Value
Molecular Formula	C ₁₀ H ₇ NO ₂
Molecular Weight	173.17 g/mol [4]
Appearance	Powder[4]
Melting Point	150 - 155 °C[4]
Boiling Point	No data available[4]
Flash Point	No data available[4]
Water Solubility	No data available[4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Nitroso-1-naphthol** to minimize exposure and ensure personal safety.

Protection Type	Specification
Respiratory Protection	An air-purifying respirator with a dust mask (type N95 or P1) is recommended.[4] Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[4]
Hand Protection	Wear protective gloves that satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[4]
Eye Protection	Chemical safety glasses or goggles are required.[2][4]
Skin and Body Protection	A lab coat or other suitable protective clothing should be worn to prevent skin contact.[2][4]

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls:

- Always handle **2-Nitroso-1-naphthol** in a well-ventilated area, preferably within a chemical fume hood.[2][3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6][7]

2. Handling Procedure:

- Avoid the formation of dust and aerosols during handling.[4]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[2][3]
- Avoid contact with skin and eyes.[3][4]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[2][3]
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[2][3]

3. Storage:

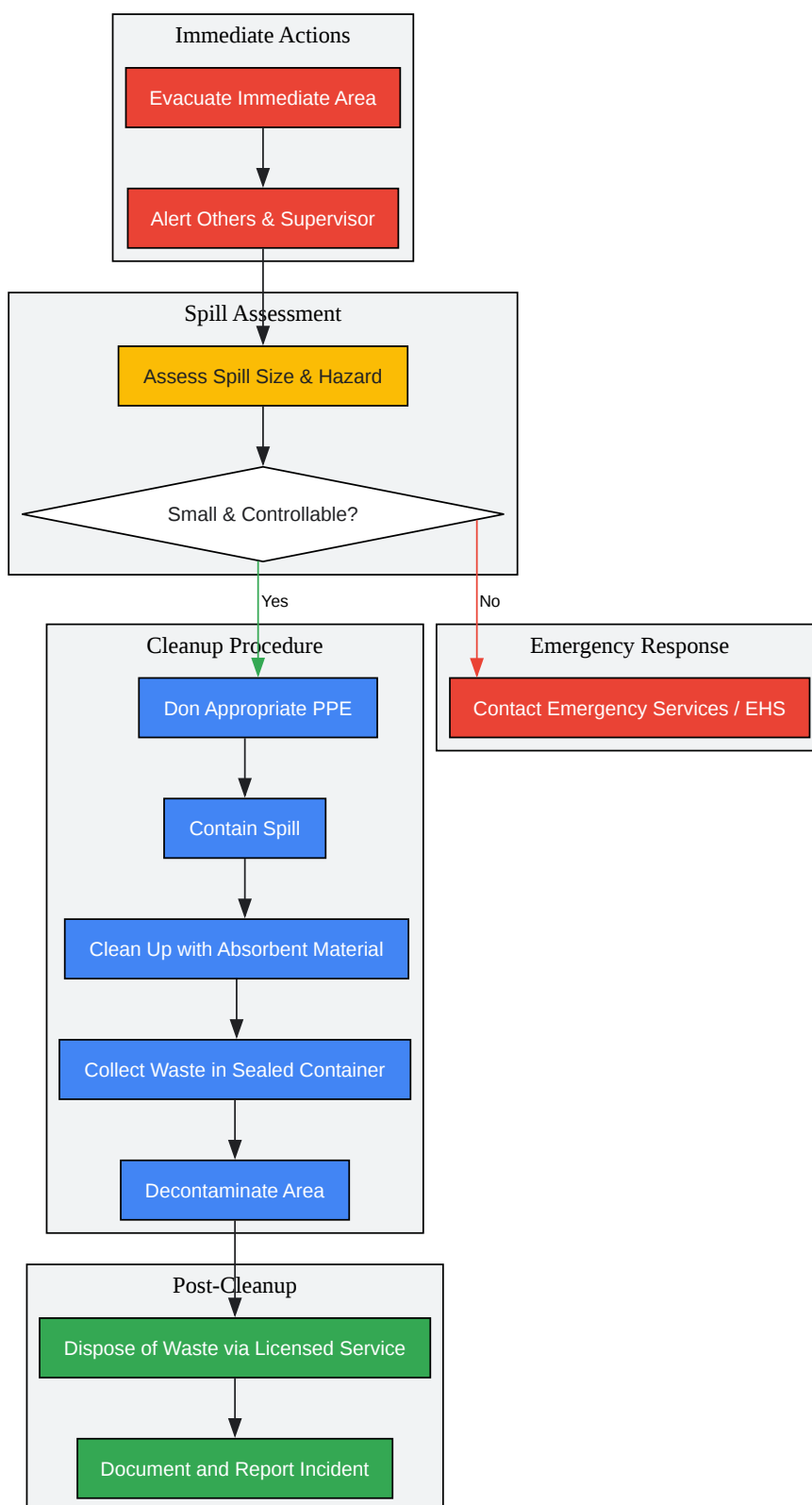
- Store in a cool, dry, and well-ventilated place.[\[4\]](#)
- Keep the container tightly closed and store it in its original container.[\[3\]](#)
- Protect from direct sunlight.[\[2\]](#)[\[3\]](#)
- Store away from strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)[\[4\]](#)

Emergency and Disposal Plan

1. First Aid Measures:

- If Inhaled: Move the person to fresh air and keep them in a position comfortable for breathing. If feeling unwell, call a poison center or doctor.[\[2\]](#)[\[3\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[2\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician if irritation persists.[\[2\]](#)
- If Swallowed: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[2\]](#)

2. Spill Response Workflow:



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Caption: Workflow for responding to a **2-Nitroso-1-naphthol** spill.

3. Disposal Plan:

- This material and its container must be disposed of as hazardous waste.[2]
- Contact a licensed professional waste disposal service to dispose of this material.[4]
- Do not allow the product to enter drains.[4]
- Contaminated packaging should be disposed of as unused product.[4]

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